

4-Vinylphenol-d4 certificate of analysis parameters

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinylphenol-d4

Cat. No.: B12372730

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An In-depth Guide to the Certificate of Analysis for 4-Vinylphenol-d4

For researchers, scientists, and professionals in drug development, understanding the quality and purity of chemical reagents is paramount. This technical guide provides a comprehensive overview of the parameters found on a Certificate of Analysis (CoA) for **4-Vinylphenol-d4**, a deuterated internal standard crucial for accurate quantitative analyses.

Core Compound Specifications

4-Vinylphenol-d4 is the deuterated analogue of 4-vinylphenol. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification (GC-MS and LC-MS) of the parent compound, as it co-elutes with the analyte but is distinguishable by its higher mass. [\[1\]](#)

A typical Certificate of Analysis for **4-Vinylphenol-d4** will include the following key quantitative parameters, summarized in Table 1.

Table 1: Summary of Quantitative Analysis for **4-Vinylphenol-d4**

Parameter	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Chemical Purity	≥ 98.0%	99.5%	GC-FID
Isotopic Enrichment	≥ 98.0 atom % D	99.2 atom % D	Mass Spectrometry
Identity	Conforms to structure	Conforms	¹ H NMR, Mass Spectrometry
Residual Solvents	Meets USP <467> limits	Conforms	Headspace GC-MS
Melting Point	72 - 76 °C	74.5 °C	USP <741>

Experimental Protocols

Detailed methodologies are essential for the replication and verification of the analytical results presented on a CoA.

Gas Chromatography-Flame Ionization Detection (GC-FID) for Chemical Purity

This method determines the chemical purity of the substance by separating it from any non-volatile impurities.

- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column (e.g., DB-5, 30 m x 0.25 mm, 0.25 µm film thickness).
- **Sample Preparation:** A solution of **4-Vinylphenol-d4** is prepared in a suitable solvent, such as methanol or dichloromethane, at a concentration of approximately 1 mg/mL.
- **GC Conditions:**
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C

- Oven Temperature Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/minute, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Data Analysis: The peak area of **4-Vinylphenol-d4** is compared to the total area of all peaks in the chromatogram to calculate the purity as a percentage.

Mass Spectrometry for Isotopic Enrichment

Mass spectrometry is employed to determine the degree of deuterium incorporation into the 4-Vinylphenol molecule.

- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Sample Preparation: The same sample prepared for the GC-FID analysis can be used.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-200.
- Data Analysis: The relative intensities of the molecular ion peaks for the deuterated species (d4) and any residual non-deuterated (d0) or partially deuterated species are measured. The isotopic enrichment is calculated based on the relative abundances of these ions.

Nuclear Magnetic Resonance (¹H NMR) for Identity Confirmation

¹H NMR spectroscopy is used to confirm the chemical structure of the compound and the positions of deuterium labeling.

- Instrumentation: A 400 MHz (or higher) Nuclear Magnetic Resonance spectrometer.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d6 (DMSO-d6).

- **Data Acquisition:** A standard proton NMR spectrum is acquired.
- **Data Analysis:** The chemical shifts, splitting patterns, and integrations of the observed peaks are compared to a reference spectrum of 4-vinylphenol. The absence or significant reduction of signals corresponding to the deuterated positions confirms the isotopic labeling.

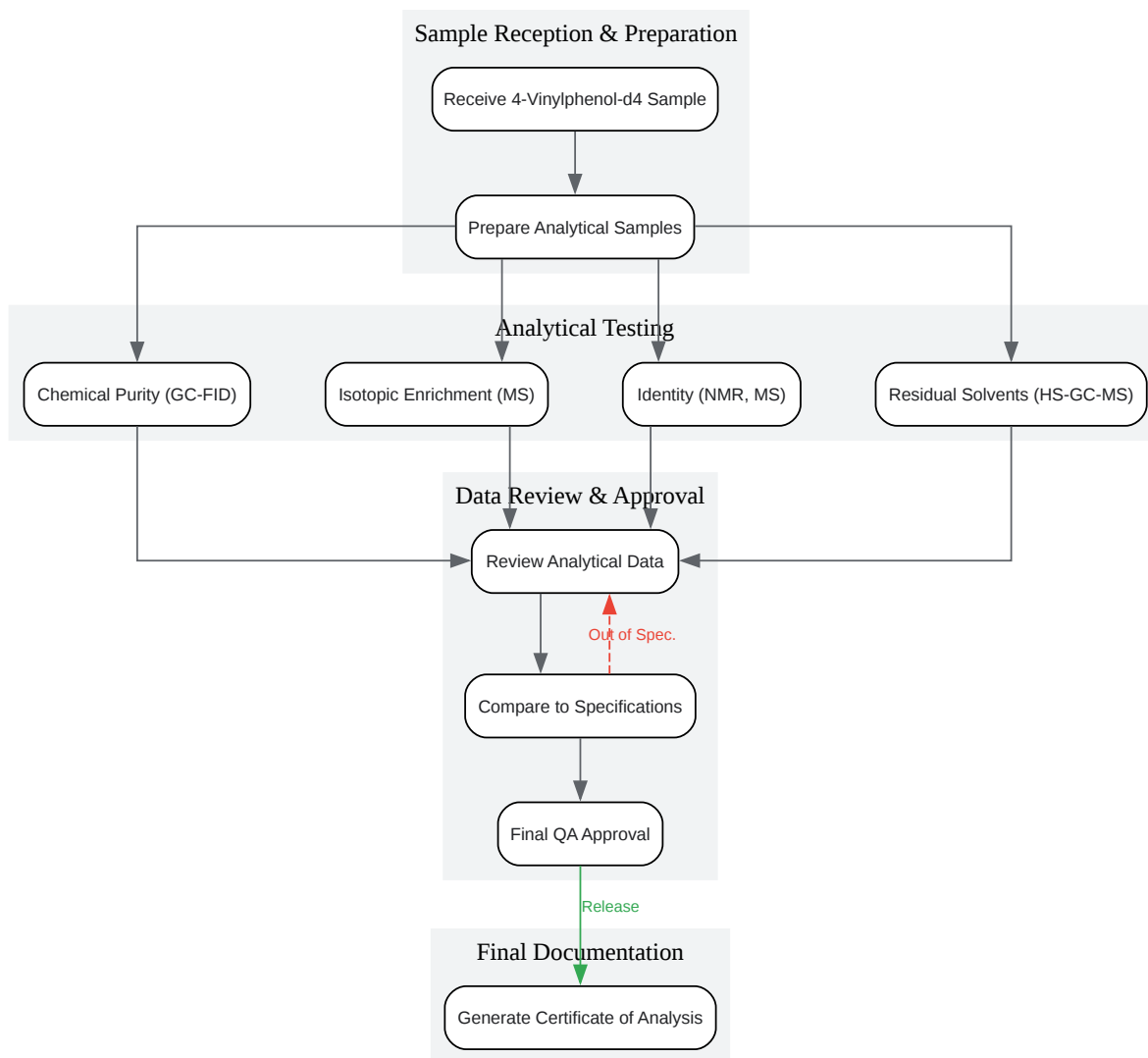
Headspace GC-MS for Residual Solvents

This method is used to identify and quantify any volatile organic compounds remaining from the synthesis process.

- **Instrumentation:** A Gas Chromatograph with a Mass Spectrometer and a headspace autosampler.
- **Sample Preparation:** A known amount of the **4-Vinylphenol-d4** sample is placed in a sealed headspace vial.
- **GC-MS Conditions:** The GC-MS is programmed with a method compliant with USP <467> guidelines for the separation and detection of common organic solvents.
- **Data Analysis:** The identified solvent peaks are quantified and compared against the limits specified in the United States Pharmacopeia (USP).

Visualized Workflow for Quality Control

The following diagram illustrates the logical workflow of the quality control process for **4-Vinylphenol-d4**, from sample reception to the final release of the Certificate of Analysis.



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Caption: Quality Control Workflow for **4-Vinylphenol-d4** Analysis.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [4-Vinylphenol-d4 certificate of analysis parameters]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372730#4-vinylphenol-d4-certificate-of-analysis-parameters]

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